

What is *n*-(3,4,6-Trifluoro-2-nitrophenyl)acetamide?

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Compound of Interest

Compound Name: *n*-(3,4,6-Trifluoro-2-nitrophenyl)acetamide

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An In-depth Technical Guide to **N-(3,4,6-Trifluoro-2-nitrophenyl)acetamide**

Abstract

N-(3,4,6-Trifluoro-2-nitrophenyl)acetamide, with CAS Number 388-11-4, is a fluorinated nitroaromatic compound.[1] Its structural features, combining a trifluorinated phenyl ring with nitro and acetamido groups, make it a valuable intermediate in synthetic organic chemistry. This guide provides a comprehensive overview of its chemical and physical properties, a detailed experimental protocol for its synthesis, potential applications in research and drug development, and essential safety and handling information. The content is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical and Physical Properties

N-(3,4,6-Trifluoro-2-nitrophenyl)acetamide is a chemical building block with specific physicochemical properties.[1] These properties are crucial for its handling, storage, and application in further chemical reactions. A summary of its key quantitative data is presented in Table 1.

Table 1: Physicochemical Properties of **N-(3,4,6-Trifluoro-2-nitrophenyl)acetamide**

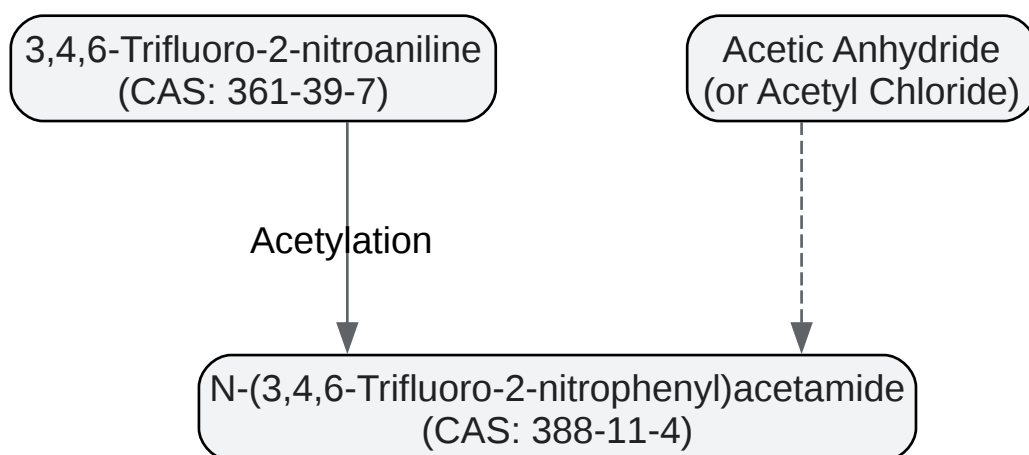
Property	Value
CAS Number	388-11-4[1][2]
Molecular Formula	C ₈ H ₅ F ₃ N ₂ O ₃ [1][2]
Molecular Weight	234.13 g/mol [2]
Density	1.592 g/cm ³ [2]
Boiling Point	359.6°C at 760 mmHg[2]
Flash Point	171.3°C[2]
Exact Mass	234.02500 u[2]
Purity	≥95%[1][3]
IUPAC Name	N-(3,4,6-trifluoro-2-nitrophenyl)acetamide[1]
Synonyms	2-Acetamido-1-nitro-3,5,6-trifluorobenzene, N-Acetyl 2-nitro-3,4,6-trifluoroaniline[2]
InChI Key	CAJSFXVPIMWHPO-UHFFFAOYSA-N[1]
Canonical SMILES	CC(=O)NC1=C(F)C=C(F)C(F)=C1--INVALID-LINK--[O-][1]

Synthesis and Experimental Protocols

The synthesis of **N-(3,4,6-Trifluoro-2-nitrophenyl)acetamide** is typically achieved through the acetylation of its corresponding aniline precursor, 3,4,6-Trifluoro-2-nitroaniline. This reaction is a standard procedure in organic synthesis for the formation of an amide bond from an amine.

Proposed Synthesis Pathway

The most direct route involves the reaction of 3,4,6-Trifluoro-2-nitroaniline with an acetylating agent, such as acetic anhydride or acetyl chloride, often in the presence of a base or an acid catalyst. The general transformation is depicted below.



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Caption: Proposed synthesis of **N-(3,4,6-Trifluoro-2-nitrophenyl)acetamide**.

Detailed Experimental Protocol

This protocol is based on general methods for the acetylation of anilines.

Objective: To synthesize **N-(3,4,6-Trifluoro-2-nitrophenyl)acetamide** from 3,4,6-Trifluoro-2-nitroaniline.

Materials:

- 3,4,6-Trifluoro-2-nitroaniline (1 equivalent)
- Acetic anhydride (1.2 equivalents)
- Glacial acetic acid (as solvent)
- Deionized water
- Standard laboratory glassware and magnetic stirrer

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar, dissolve 3,4,6-Trifluoro-2-nitroaniline (1 eq.) in glacial acetic acid.

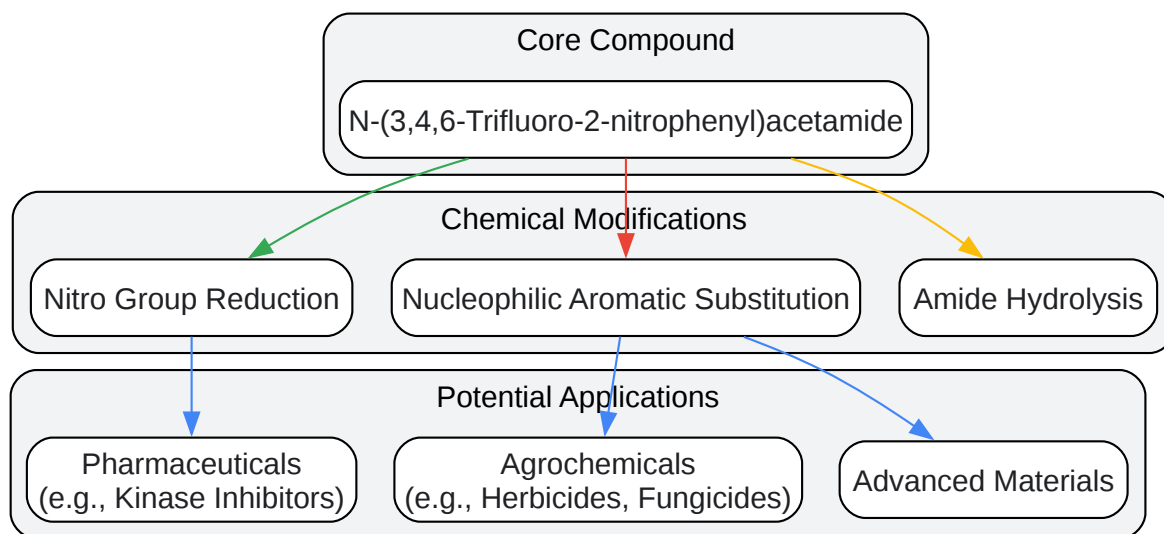
- To this solution, add acetic anhydride (1.2 eq.) dropwise at room temperature.
- Stir the reaction mixture continuously at room temperature for approximately 18 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, pour the reaction mixture into a beaker of cold deionized water to precipitate the product.
- Collect the solid product by vacuum filtration.
- Wash the filter cake with copious amounts of deionized water to remove any residual acid.
- Dry the purified product under vacuum.

Purification: If necessary, the crude product can be further purified by recrystallization from an appropriate solvent system, such as ethanol/water, to achieve higher purity.

Applications in Research and Drug Development

N-(3,4,6-Trifluoro-2-nitrophenyl)acetamide is primarily utilized as a chemical intermediate or building block in the synthesis of more complex molecules.^[3] The presence of multiple reactive sites—the nitro group which can be reduced to an amine, and the fluorinated aromatic ring which can undergo nucleophilic substitution—makes it a versatile precursor.

The incorporation of fluorine and nitro groups into organic molecules is a common strategy in medicinal chemistry and agrochemical design.^[4] Fluorine can enhance metabolic stability, binding affinity, and lipophilicity, while the nitroaniline moiety is a precursor to benzimidazoles and other heterocyclic systems of pharmaceutical importance. While specific biological activities for **N-(3,4,6-Trifluoro-2-nitrophenyl)acetamide** are not extensively documented, structurally related compounds have shown potential. For example, various substituted N-phenylacetamide derivatives have been investigated for antitubercular and antibacterial activities.^{[5][6]}



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Caption: Logical relationships of **N-(3,4,6-Trifluoro-2-nitrophenyl)acetamide**.

Safety and Handling

N-(3,4,6-Trifluoro-2-nitrophenyl)acetamide is classified as a hazardous substance and requires careful handling.[2]

Hazard Identification:

- GHS07: Harmful/Irritant[1]
- Signal Word: Warning[1]
- Hazard Statements:
 - H302: Harmful if swallowed.[1]
 - H315: Causes skin irritation.[1]
 - H319: Causes serious eye irritation.[1]

- H335: May cause respiratory irritation.[1]

Handling and Storage:

- Use only in a well-ventilated area, preferably within a chemical fume hood.[2]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[2]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
- Wash hands thoroughly after handling.[1][2]
- Store in a tightly closed container in a cool, dry place.[2]
- Keep away from heat, sparks, and open flames.[2]

First Aid Measures:

- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting.[1][2]
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with water.[1][2]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.[1][2]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

Incompatible Materials:

- Strong oxidizing agents.[2]

Hazardous Combustion Products:

- Combustion may produce carbon monoxide, nitrogen oxides, and hydrogen fluoride.[2]

Conclusion

N-(3,4,6-Trifluoro-2-nitrophenyl)acetamide is a fluorinated aromatic compound with significant potential as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and other specialized chemical products. Its well-defined physical and chemical properties, coupled with a straightforward synthetic route, make it an accessible and valuable tool for synthetic chemists. Adherence to strict safety protocols is essential when handling this compound due to its hazardous nature. Further research into the derivatization of this molecule could lead to the discovery of novel compounds with significant biological or material science applications.

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